

"troubleshooting 2-(3,5-Dichlorophenyl)ethanamine synthesis"

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Compound of Interest

Compound Name: 2-(3,5-Dichlorophenyl)ethanamine

Cat. No.: B1590997

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An Application Scientist's Guide to the Synthesis of **2-(3,5-Dichlorophenyl)ethanamine**

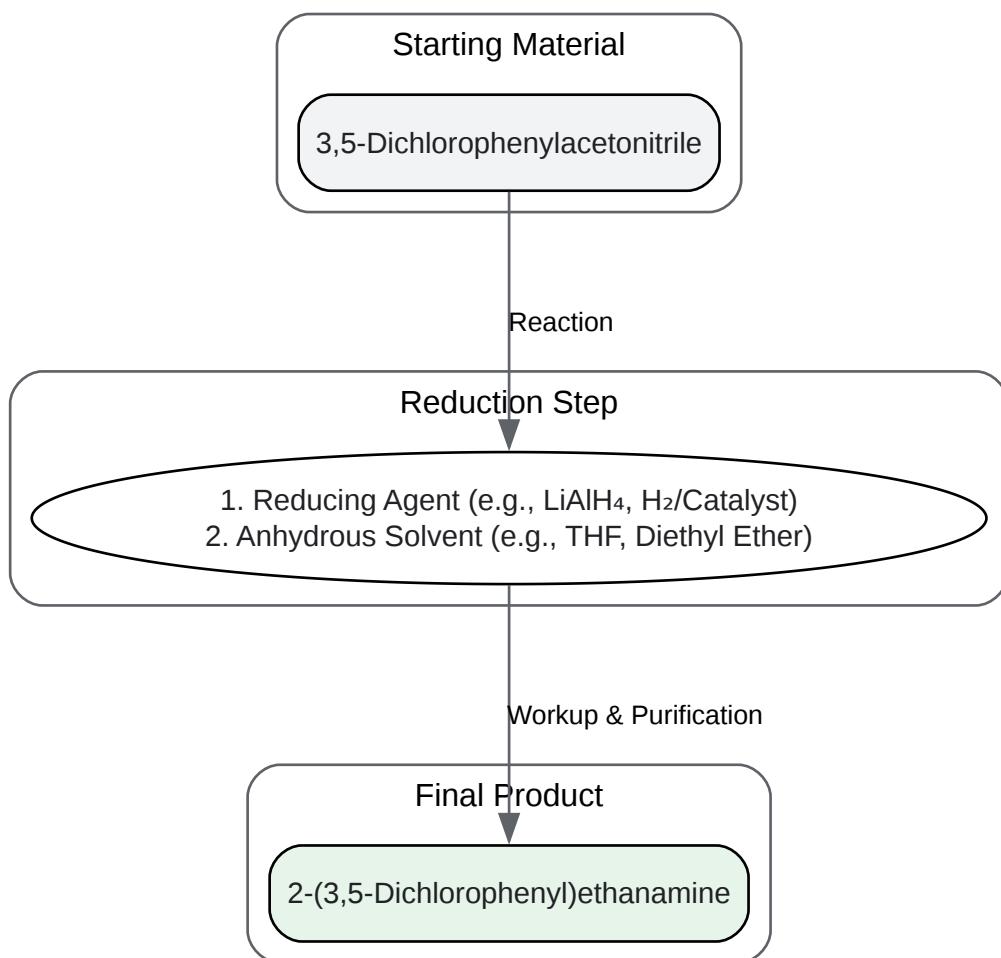
Introduction

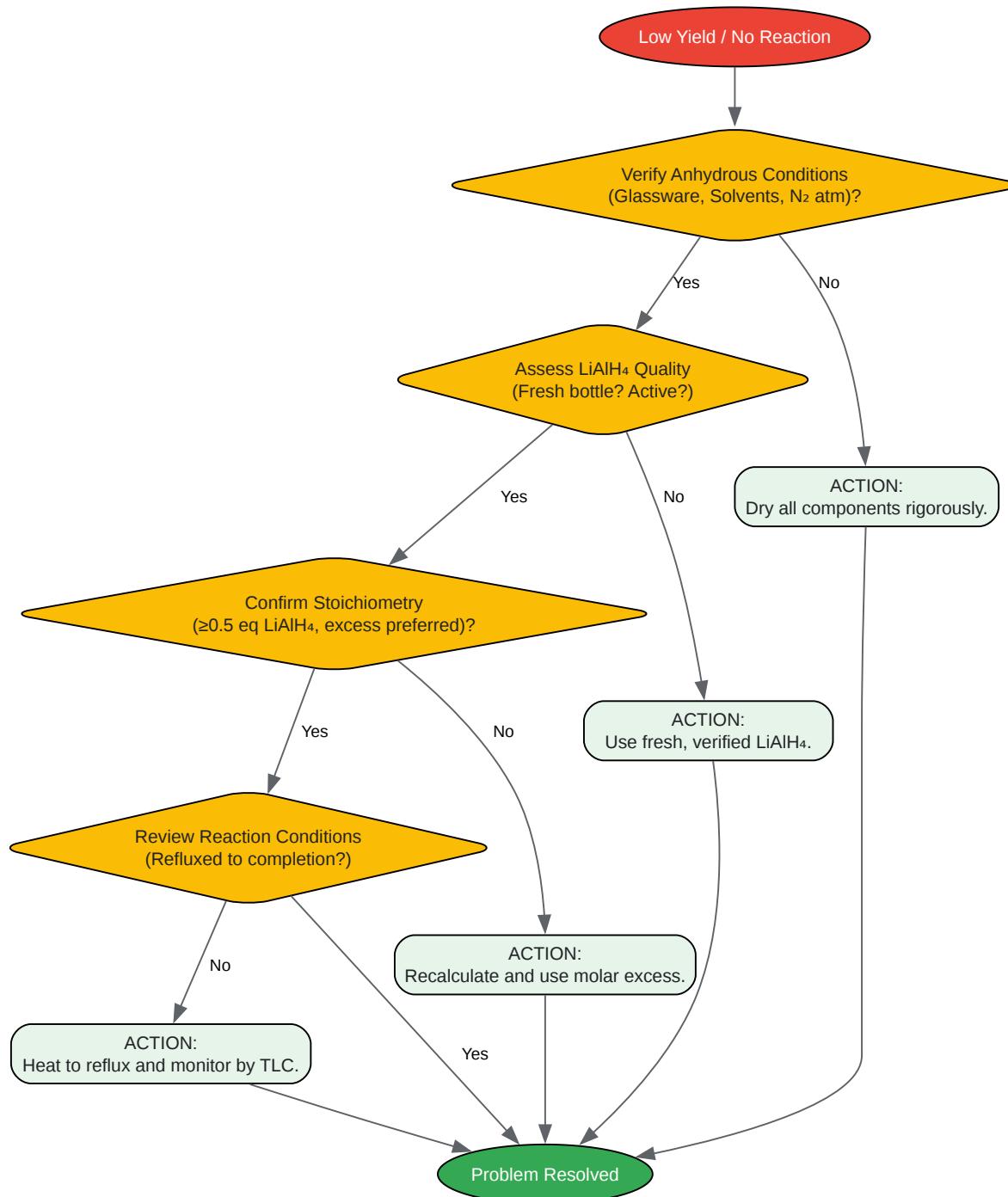
Welcome to the Technical Support Center for the synthesis of **2-(3,5-Dichlorophenyl)ethanamine** (CAS No: 67851-51-8). This molecule is a crucial building block in the development of various compounds, particularly those active in the central nervous system (CNS).^{[1][2]} Its synthesis, while conceptually straightforward, presents several potential challenges that can impact yield, purity, and scalability.

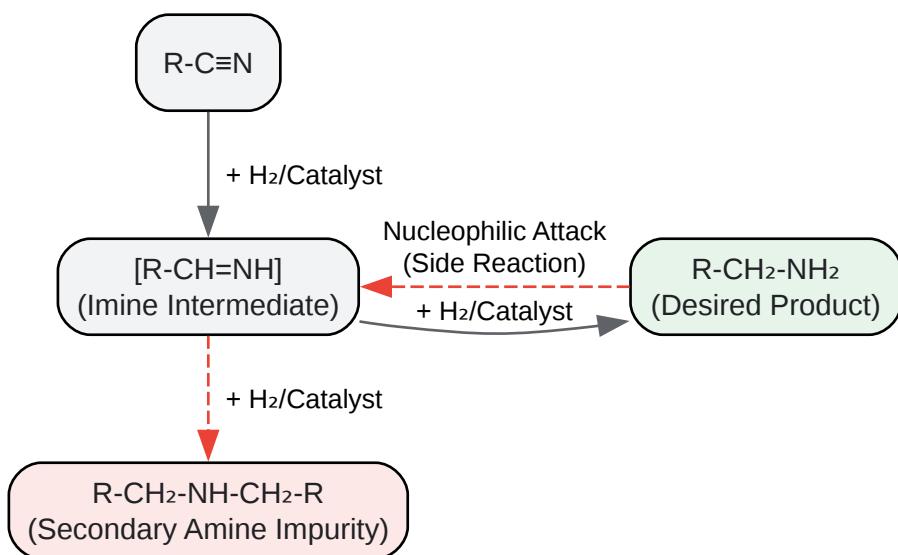
This guide is designed for researchers, chemists, and process development professionals. It moves beyond simple procedural outlines to provide in-depth, cause-and-effect troubleshooting advice grounded in chemical principles. Our goal is to empower you to diagnose issues, optimize your reaction conditions, and achieve a robust, reproducible synthesis.

Primary Synthetic Pathway: An Overview

The most common and direct route to **2-(3,5-Dichlorophenyl)ethanamine** is the reduction of the corresponding nitrile, 3,5-Dichlorophenylacetonitrile. This transformation can be achieved using several reducing agents, with lithium aluminum hydride (LiAlH_4) being a frequent choice due to its high reactivity.^{[3][4]} Alternative methods include catalytic hydrogenation.







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References

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